

# Application Notes and Protocols for the Recrystallization of Methyl 2-(sulfamoylmethyl)benzoate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

|                |                                    |
|----------------|------------------------------------|
| Compound Name: | Methyl 2-(sulfamoylmethyl)benzoate |
| Cat. No.:      | B053720                            |

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the purification of **Methyl 2-(sulfamoylmethyl)benzoate** via recrystallization. The procedure is based on established methods for the purification of sulfonamide derivatives and is intended to yield a product of high purity suitable for research and development applications.

## Physicochemical Data

A summary of the key physicochemical properties of **Methyl 2-(sulfamoylmethyl)benzoate** is presented below. This data is essential for the proper handling, characterization, and application of the compound.

| Property          | Value  | Source                                  |
|-------------------|--|---|
| Molecular Formula | C <sub>9</sub> H <sub>11</sub> NO <sub>4</sub> S | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 229.26 g/mol                                     | <a href="#">[1]</a>                     |
| Appearance        | Solid (predicted)                                | <a href="#">[2]</a>                     |
| CAS Number        | 112941-26-1                                      | <a href="#">[1]</a>                     |

# Experimental Protocol: Recrystallization of Methyl 2-(sulfamoylmethyl)benzoate

This protocol details the step-by-step procedure for the purification of crude **Methyl 2-(sulfamoylmethyl)benzoate** using ethanol as the primary recrystallization solvent. Due to the presence of both polar (sulfonamide) and non-polar (aromatic ring) moieties within the molecule, ethanol or a mixed solvent system like ethanol/water is often effective for the recrystallization of sulfonamides.<sup>[3]</sup>

## Materials:

- Crude **Methyl 2-(sulfamoylmethyl)benzoate**
- Ethanol (95% or absolute)
- Deionized water
- Activated charcoal (optional)
- Erlenmeyer flasks
- Hotplate with magnetic stirring capability
- Magnetic stir bar
- Buchner funnel and flask
- Filter paper
- Spatula
- Watch glass
- Melting point apparatus

## Procedure:

- Dissolution:

- Place the crude **Methyl 2-(sulfamoylmethyl)benzoate** into an Erlenmeyer flask.
- Add a magnetic stir bar and a minimal amount of 95% ethanol.
- Gently heat the mixture on a hotplate with continuous stirring.
- Continue to add small portions of hot ethanol until the solid completely dissolves. It is crucial to use the minimum amount of hot solvent required to achieve a saturated solution.
- Decolorization (Optional):
  - If the solution is colored due to impurities, remove it from the heat and allow it to cool slightly.
  - Add a small amount of activated charcoal to the solution to adsorb the colored impurities.
  - Reheat the solution to boiling for a few minutes while stirring.
- Hot Gravity Filtration:
  - If activated charcoal was used, or if there are any insoluble impurities, perform a hot gravity filtration.
  - Preheat a second Erlenmeyer flask and a stemless funnel.
  - Place a fluted filter paper in the preheated funnel and pour the hot solution through it to remove the charcoal and any other solid impurities.
- Crystallization:
  - Cover the flask containing the hot, clear filtrate with a watch glass.
  - Allow the solution to cool slowly and undisturbed to room temperature. Slow cooling promotes the formation of larger, purer crystals.
  - Once the flask has reached room temperature, it can be placed in an ice bath to maximize crystal formation.
- Isolation and Washing:

- Collect the formed crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of ice-cold 95% ethanol to remove any remaining soluble impurities.

- Drying:
  - Dry the purified crystals on the filter paper by drawing air through them for a period, or transfer them to a watch glass and dry in a desiccator or a vacuum oven at a low temperature.
- Characterization:
  - Determine the melting point of the purified crystals. A sharp melting point is indicative of high purity.
  - Calculate the percent recovery.

## Recrystallization Workflow

The following diagram illustrates the logical workflow of the recrystallization protocol described above.



[Click to download full resolution via product page](#)

Caption: Workflow for the recrystallization of **Methyl 2-(sulfamoylmethyl)benzoate**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Reagents & Solvents [chem.rochester.edu]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the Recrystallization of Methyl 2-(sulfamoylmethyl)benzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053720#protocol-for-re-crystallization-of-methyl-2-sulfamoylmethyl-benzoate]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)